

# No Publicly Available Data on the Role of BFH772 in Tumor Suppression

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Compound of Interest		
Compound Name:	BFH772	
Cat. No.:	B1666941	Get Quote

Following a comprehensive search of scientific literature and clinical trial databases, no information was found regarding a role for the compound designated "**BFH772**" in the suppression of tumor growth.

The user's request for an in-depth technical guide on the core mechanisms, experimental protocols, and quantitative data related to **BFH772**'s anti-tumor activity cannot be fulfilled at this time due to a complete lack of publicly available data on this topic. Searches for "**BFH772**" in conjunction with terms such as "cancer," "tumor suppression," "oncology," and "mechanism of action" in cancer have yielded no relevant results.

The only available information for a compound with the designation **BFH772** relates to its investigation in a clinical trial for a dermatological condition.

## BFH772 in a Clinical Trial for Rosacea

**BFH772** was investigated as a 1% ointment in a multicenter, randomized, blinded, comparatorand vehicle-controlled study for patients with rosacea.[1] The clinical trial, registered as NCT01449591, focused on the safety, tolerability, and efficacy of **BFH772** in treating facial erythema associated with erythematotelangiectatic rosacea.[1][2] The primary efficacy variable in this study was the change from baseline in facial erythema score.[1]

Due to the absence of any information linking **BFH772** to cancer biology or oncology, the creation of the requested data tables, experimental protocols, and signaling pathway diagrams is not possible. Should scientific findings on the role of **BFH772** in tumor suppression be



published and become publicly accessible in the future, the development of the requested technical guide would be feasible.

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## References

- 1. fiercepharma.com [fiercepharma.com]
- 2. novartis.com [novartis.com]
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